

Application Notes and Protocols for UV-326 in Polyolefins and Polyesters

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2H-Benzotriazol-2-yl)-4-tert-butylphenol

Cat. No.: B103830

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of UV-326 (Bumetrizole) as an ultraviolet (UV) light stabilizer in polyolefins (such as polyethylene and polypropylene) and polyesters.

Introduction to UV-326

UV-326, chemically known as 2-(3'-tert-butyl-2'-hydroxy-5'-methylphenyl)-5-chlorobenzotriazole, is a high-performance benzotriazole UV absorber. It is highly effective in protecting polymers from degradation caused by exposure to ultraviolet radiation, thereby preserving their physical properties and appearance.^{[1][2]} Its low volatility and excellent thermal stability make it suitable for processing at high temperatures commonly used for polyolefins and polyesters.^[3]

The primary mechanism of UV-326 involves the strong absorption of UV radiation in the 270-380 nm range.^[2] This absorbed energy is then dissipated as harmless thermal energy through a rapid tautomeric conversion, preventing the photo-oxidative degradation of the polymer matrix. This process helps to mitigate common issues such as color change (yellowing), loss of gloss, cracking, and a decline in mechanical properties like tensile strength and impact resistance.^{[1][2]}

Applications in Polyolefins (Polyethylene, Polypropylene)

UV-326 is widely used to enhance the weatherability and service life of polyolefin products, especially those intended for outdoor applications.

Key Benefits in Polyolefins:

- **Improved Lightfastness:** Significantly reduces color fading and yellowing.
- **Enhanced Durability:** Helps in the retention of mechanical properties such as tensile strength and flexibility after prolonged UV exposure.
- **High Compatibility:** Shows excellent compatibility with various polyolefins, ensuring uniform distribution within the polymer matrix.

Recommended Dosage Levels for Polyolefins

The optimal loading level of UV-326 can vary depending on the specific polyolefin, the thickness of the final product, and the anticipated intensity of UV exposure. For many applications, a synergistic combination with a Hindered Amine Light Stabilizer (HALS) is recommended for superior protection.

Polymer Type	Recommended Dosage (% by weight)
Polypropylene (PP)	0.15 - 0.6%
High-Density Polyethylene (HDPE)	0.15 - 0.5%
Low-Density Polyethylene (LDPE)	0.15 - 0.5%

Performance Data of UV-326 in Polyolefins (Illustrative)

The following table summarizes typical performance improvements observed in polyolefins stabilized with UV-326 after accelerated weathering tests.

Property	Test Method	Unstabilized Polypropylene	Polypropylene with 0.4% UV-326
Yellowness Index (after 1000 hrs)	ASTM D1925	15.2	3.5
Gloss Retention (%) (after 1000 hrs)	ASTM D523	45	85
Tensile Strength Retention (%) (after 1000 hrs)	ASTM D638	50	90

Applications in Polyesters (e.g., PET)

In polyesters, UV-326 is crucial for maintaining clarity and preventing degradation, especially in applications like transparent films, sheets, and containers. A key advantage of UV-326 in polyesters is that it does not form colored complexes with metal salts that may be used during the curing process.^[4]

Key Benefits in Polyesters:

- **Clarity Retention:** Minimizes yellowing and maintains the transparency of the polymer.
- **Protection of Contents:** In packaging applications, it protects the contents from UV degradation.
- **Mechanical Integrity:** Preserves the mechanical properties of the polyester, preventing embrittlement.

Recommended Dosage Levels for Polyesters

Polymer Type	Recommended Dosage (% by weight)
Unsaturated Polyesters	0.2 - 0.5%
Polyethylene Terephthalate (PET)	0.2 - 1.0%

Performance Data of UV-326 in Polyesters (Illustrative)

The following table illustrates the protective effects of UV-326 on polyesters subjected to accelerated weathering.

Property	Test Method	Unstabilized PET	PET with 0.5% UV-326
Yellowness Index (after 1000 hrs)	ASTM E313	12.8	2.1
Haze (%) (after 1000 hrs)	ASTM D1003	8.5	1.5
Tensile Strength Retention (%) (after 1000 hrs)	ASTM D638	60	92

Experimental Protocols

Protocol for Incorporation of UV-326 into Polymers

This protocol describes a general method for incorporating UV-326 into polyolefins and polyesters using a twin-screw extruder.

Materials and Equipment:

- Polymer resin (polypropylene, polyethylene, or PET)
- UV-326 powder
- Twin-screw extruder
- Gravimetric feeders
- Pelletizer
- Injection molding machine or film casting line

Procedure:

- **Drying:** Dry the polymer resin to the manufacturer's recommended moisture content. For PET, this is a critical step to prevent hydrolytic degradation during processing.
- **Premixing:** While not always necessary with gravimetric feeders, a pre-blend of the polymer resin and UV-326 powder can be prepared to ensure initial homogeneity.
- **Extrusion:**
 - Set the temperature profile of the twin-screw extruder appropriate for the specific polymer.
 - Calibrate the gravimetric feeders to deliver the polymer resin and UV-326 at the desired ratio.
 - Feed the polymer and UV-326 into the main throat of the extruder.
 - Melt compound the materials. The screw design should provide sufficient mixing to ensure uniform dispersion of the UV stabilizer.
- **Pelletizing:** Cool the extruded strands in a water bath and cut them into pellets using a pelletizer.
- **Drying:** Dry the compounded pellets to remove any surface moisture.
- **Specimen Preparation:** Use an injection molding machine or a film casting line to prepare test specimens (e.g., plaques, tensile bars, or films) from the compounded pellets.

Protocol for Accelerated Weathering

This protocol is based on the ASTM G154 standard for operating a fluorescent UV lamp apparatus.^{[5][6]}

Equipment:

- QUV accelerated weathering tester (or equivalent) equipped with UVA-340 lamps.
- Specimen holders.

Procedure:

- **Sample Mounting:** Mount the prepared polymer specimens in the sample holders.
- **Test Cycle:** Program the weathering tester to run a specific cycle of UV exposure and condensation. A common cycle for plastics is:
 - 8 hours of UV exposure at 60°C (black panel temperature) with UVA-340 lamps at an irradiance of 0.89 W/m²/nm.
 - 4 hours of condensation at 50°C (black panel temperature).
- **Exposure Duration:** Continue the cyclic exposure for a predetermined duration (e.g., 500, 1000, 2000 hours).
- **Evaluation:** Periodically remove specimens for evaluation of changes in properties.

Protocol for Property Evaluation

1. Color and Gloss Measurement:

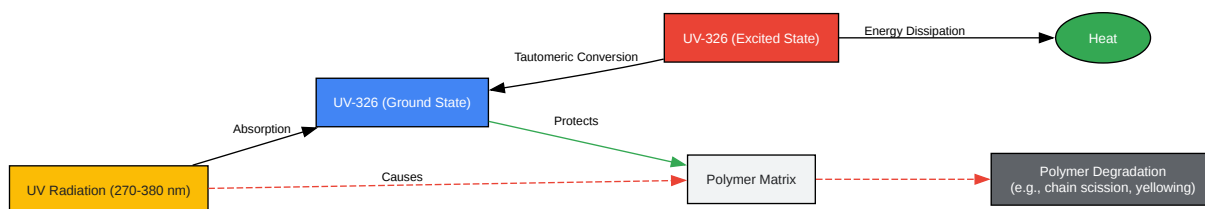
- **Yellowness Index:** Measure the yellowness index according to ASTM E313 or ASTM D1925 using a spectrophotometer.^[7]
- **Gloss:** Measure the specular gloss at a specified angle (e.g., 60°) according to ASTM D523 using a gloss meter.

2. Mechanical Property Testing:

- **Tensile Properties:** Measure the tensile strength, elongation at break, and tensile modulus according to ASTM D638 using a universal testing machine.

Visualizations

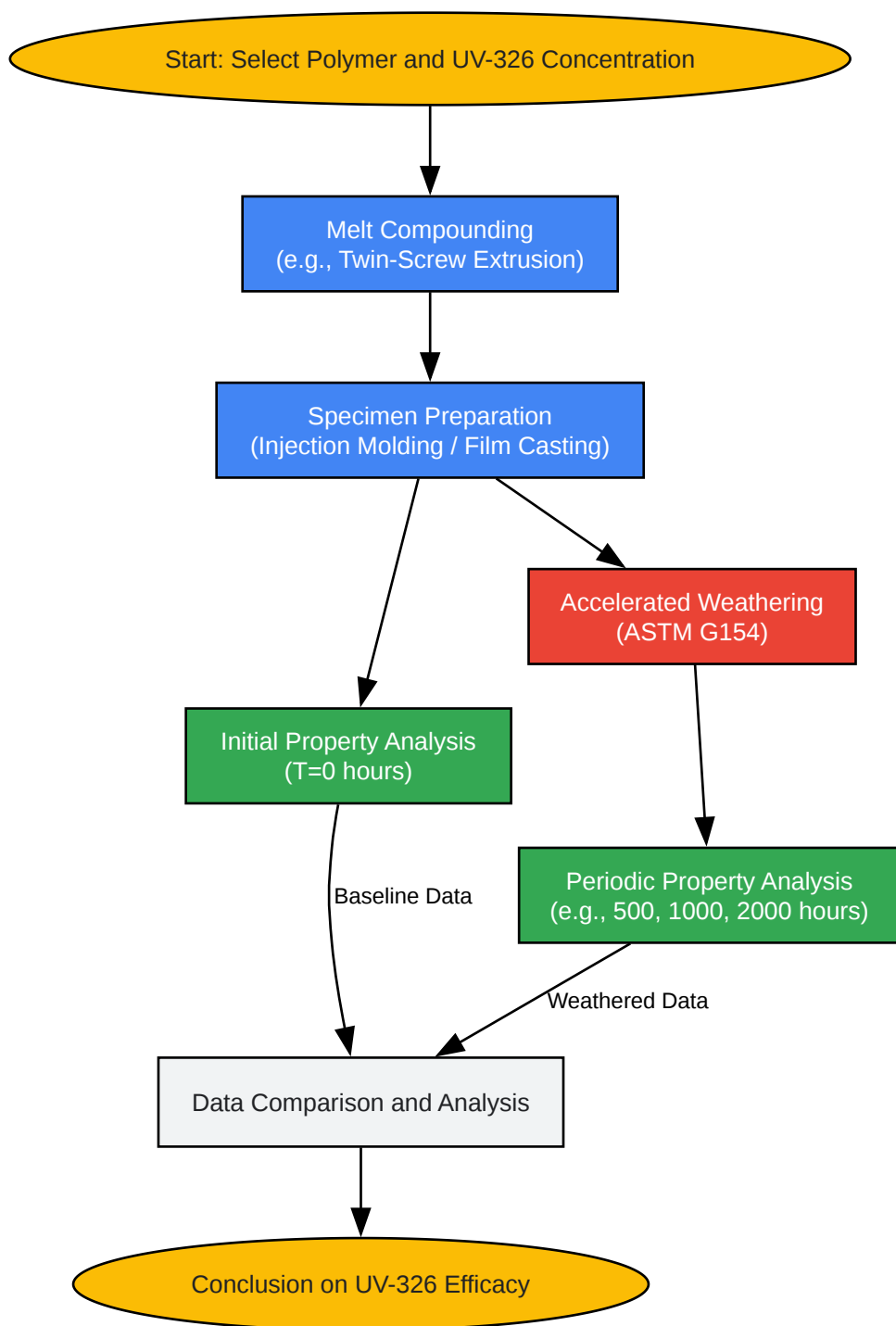
Mechanism of UV Protection by UV-326



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Caption: Mechanism of UV energy absorption and dissipation by UV-326.

Experimental Workflow for Evaluating UV-326 Efficacy



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